

Preventing JNJ-54119936 precipitation in aqueous solutions

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Compound of Interest

Compound Name: JNJ-54119936

Cat. No.: B10825128

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Technical Support Center: JNJ-54119936

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for working with **JNJ-54119936**, a potent and selective RORC (Retinoic Acid-Related Orphan Receptor C) inverse agonist.

Frequently Asked Questions (FAQs)

Q1: What is **JNJ-54119936** and what is its primary target?

A1: **JNJ-54119936** is a chemical probe and a potent RORC inverse agonist with a dissociation constant (K_d) of 5.3 nM.^[1] RORC is a nuclear hormone receptor that acts as a key transcription factor in the development of Th17 cells and the production of pro-inflammatory cytokines like IL-17A, IL-17F, and IL-22.^[1]

Q2: What are the basic chemical properties of **JNJ-54119936**?

A2: The key chemical properties of **JNJ-54119936** are summarized in the table below.

Q3: How should I store **JNJ-54119936**?

A3: **JNJ-54119936** should be stored as a dry powder or as a DMSO stock solution at -20°C.^[1] To maintain compound integrity, it is highly recommended to aliquot DMSO stock solutions into single-use volumes to avoid repeated freeze-thaw cycles.^[1]

Q4: In what solvent is **JNJ-54119936** soluble?

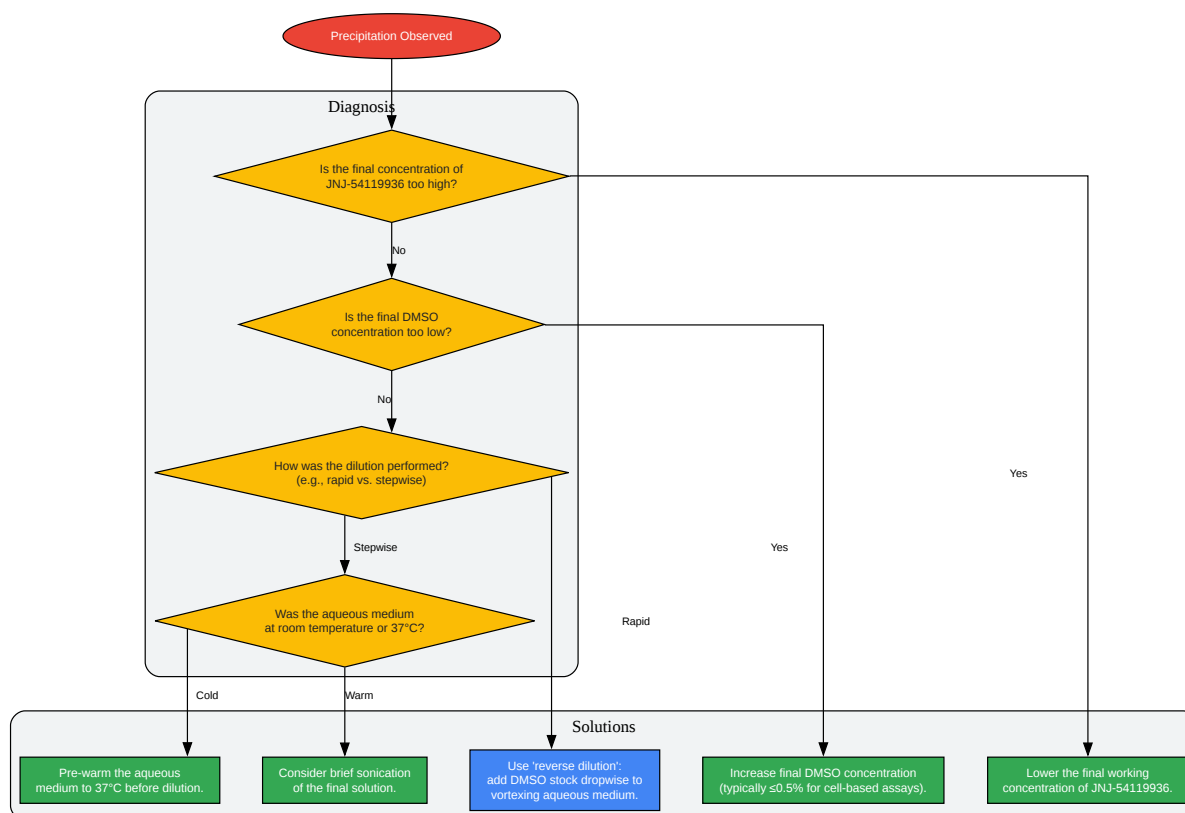
A4: **JNJ-54119936** is soluble in dimethyl sulfoxide (DMSO) up to a concentration of 10 mM.^[1] Its solubility in aqueous solutions is low, which can lead to precipitation when diluting DMSO stock solutions into aqueous buffers or cell culture media.

Troubleshooting Guide: Preventing Precipitation in Aqueous Solutions

A common challenge encountered when working with hydrophobic compounds like **JNJ-54119936** is its precipitation upon dilution from a DMSO stock into an aqueous medium. This "crashing out" occurs because the compound's solubility limit is exceeded as the percentage of DMSO decreases.

Issue: Immediate or delayed precipitation of **JNJ-54119936** in my aqueous experimental buffer or cell culture medium.

Below is a troubleshooting workflow to diagnose and resolve this issue.



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Caption: Troubleshooting workflow for **JNJ-54119936** precipitation.

Detailed Explanations and Recommendations:

Potential Cause	Explanation	Recommended Solution
High Final Concentration	The final concentration of JNJ-54119936 exceeds its solubility limit in the aqueous medium.	Decrease the final working concentration. It is advisable to perform a solubility test to determine the maximum soluble concentration in your specific medium. [2]
Rapid Dilution / Solvent Shock	Adding a concentrated DMSO stock directly and quickly to a large volume of aqueous medium causes a rapid change in solvent polarity, leading to the compound "crashing out". [3]	Perform a "reverse dilution". [3] Add the small volume of your DMSO stock dropwise into the full volume of your pre-warmed, gently vortexing aqueous buffer or medium. This allows for rapid dispersion and minimizes localized high concentrations of the compound in a low-DMSO environment.
Low Final DMSO Concentration	While high DMSO concentrations can be toxic to cells, a very low final concentration may not be sufficient to keep the compound in solution.	For cell-based assays, the final DMSO concentration should typically be kept below 0.5%, and ideally below 0.1%. [2] If precipitation is a persistent issue, a slightly higher but still non-toxic final DMSO concentration might be necessary. Always include a vehicle control with the same final DMSO concentration in your experiments.
Temperature of Medium	The solubility of many compounds, including JNJ-54119936, can be lower in cold solutions.	Always use pre-warmed (e.g., 37°C) cell culture media or experimental buffers for dilutions. [2] [3]

Interaction with Media Components	Components of complex media (e.g., salts, proteins in serum) can sometimes interact with the compound and reduce its solubility.	If possible, test the solubility in a simpler buffer (e.g., PBS) first. When using serum-containing media, ensure thorough and immediate mixing upon dilution.
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Data Presentation

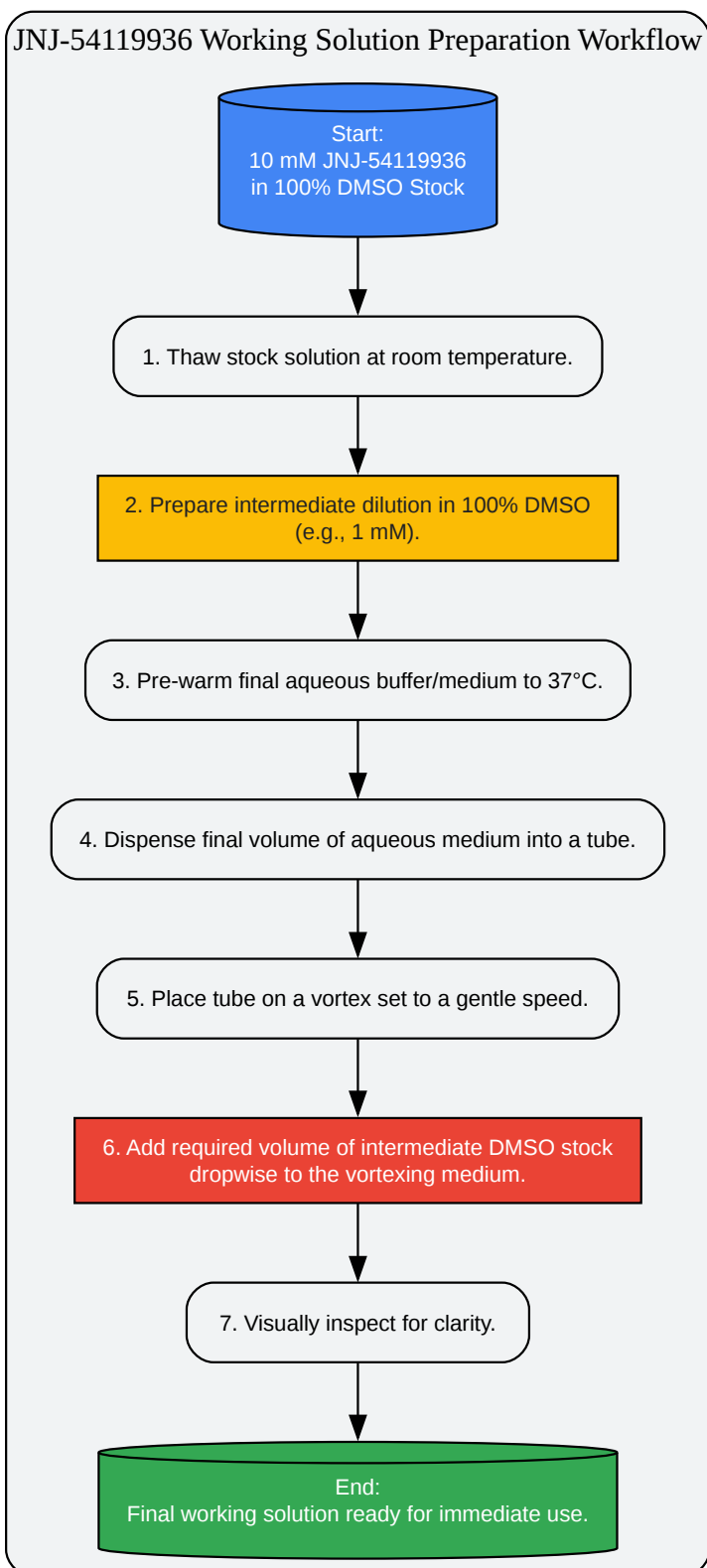
Chemical and Solubility Data for JNJ-54119936

Property	Value	Source
Target	RORC (Retinoic Acid-Related Orphan Receptor C)	[1]
Molecular Weight	580.22 g/mol	[1]
Recommended Stock Solution	10 mM in 100% anhydrous DMSO	[1]
Storage	-20°C (dry powder or DMSO stock)	[1]
In Vitro Assay Concentration	Up to 1 µM	[1]
Human Whole Blood Assay IC50	332 nM	[1]

Experimental Protocols

Protocol: Preparation of JNJ-54119936 Working Solutions

This protocol describes the preparation of working solutions from a 10 mM DMSO stock for use in aqueous-based assays, such as a human whole blood assay. The key is a stepwise, reverse dilution method to prevent precipitation.



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Caption: Workflow for preparing **JNJ-54119936** working solutions.

Methodology:

- Prepare 10 mM Stock Solution:
 - Calculate the required mass of **JNJ-54119936** powder for your desired volume of 10 mM stock solution (Molecular Weight = 580.22 g/mol).
 - Add the appropriate volume of 100% anhydrous DMSO.
 - Vortex thoroughly until the compound is completely dissolved. Brief sonication may be used if necessary.
 - Aliquot into single-use volumes and store at -20°C.
- Prepare Working Solution (Example for a 1 μ M final concentration with 0.1% DMSO):
 - Thaw a single-use aliquot of the 10 mM stock solution at room temperature.
 - Prepare an intermediate dilution (e.g., 100 μ M) by diluting the 10 mM stock 1:100 in 100% DMSO.
 - Pre-warm your final aqueous buffer (e.g., PBS or cell culture medium) to 37°C.
 - For a final volume of 1 mL, place 999 μ L of the pre-warmed aqueous buffer into a sterile tube.
 - While gently vortexing the buffer, add 1 μ L of the 100 μ M intermediate stock solution dropwise.
 - Visually inspect the solution to ensure it is clear and free of precipitate.
 - Use the final working solution immediately in your experiment.

Protocol: RORC-Mediated Cytokine Release in a Human Whole Blood Assay

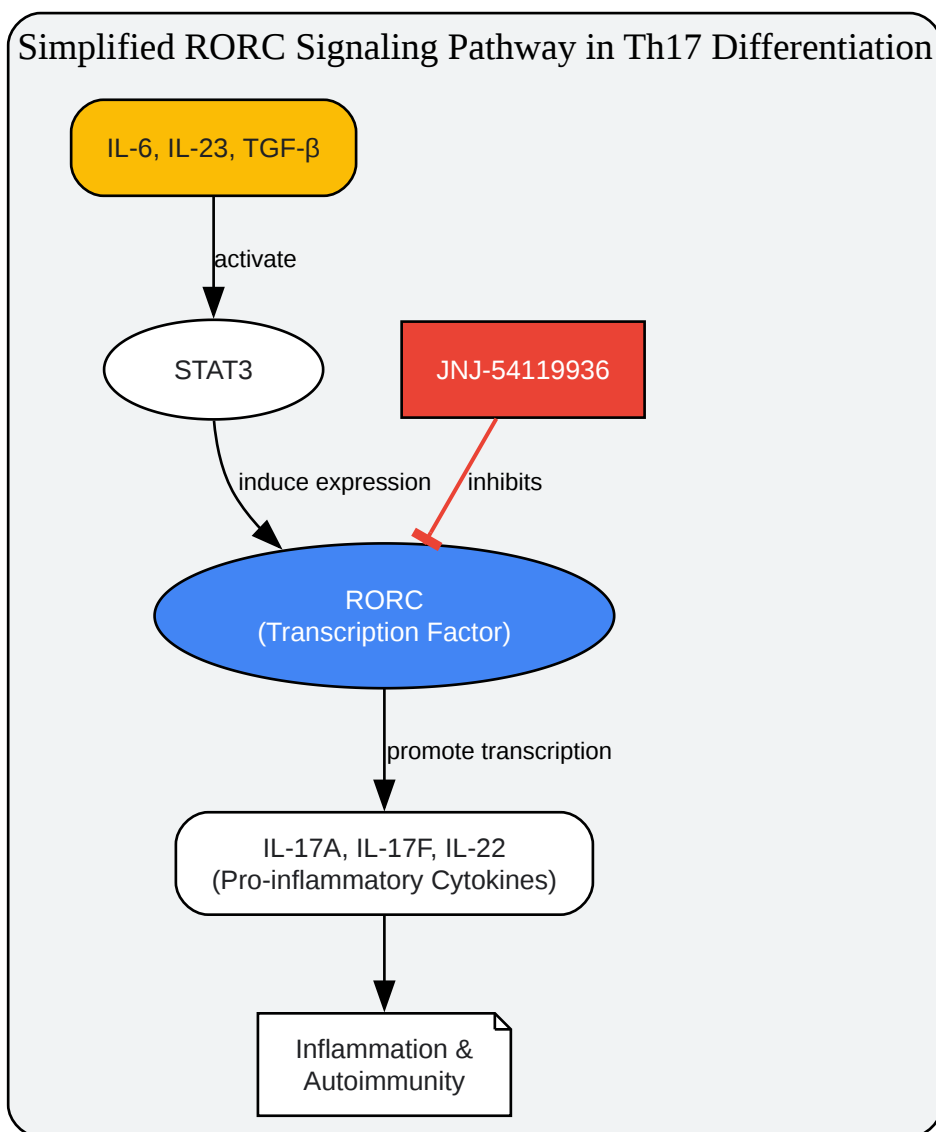
This protocol is a representative method for assessing the inhibitory effect of **JNJ-54119936** on cytokine production in human whole blood, a relevant cellular context for a RORC inhibitor.

- **Blood Collection:** Collect fresh human whole blood from healthy donors into tubes containing an anticoagulant (e.g., heparin).
- **Compound Preparation:** Prepare a series of working concentrations of **JNJ-54119936** (e.g., from 1 nM to 1 μ M) in the appropriate cell culture medium (e.g., RPMI-1640) using the reverse dilution method described above. Ensure the final DMSO concentration is consistent across all wells and does not exceed 0.5%.
- **Assay Setup:**
 - In a 96-well plate, add 10 μ L of each **JNJ-54119936** working solution or vehicle control (medium with the same final DMSO concentration) in triplicate.
 - Gently mix the collected whole blood by inversion and add 90 μ L to each well.
 - Mix the plate on a shaker for 1-2 minutes.
 - Pre-incubate the plate at 37°C in a 5% CO₂ incubator for 1 hour.
- **Stimulation:**
 - Prepare a stimulation cocktail to induce Th17 differentiation and IL-17 production (e.g., a cocktail of anti-CD3/anti-CD28 antibodies, or a cytokine cocktail like IL-1 β , IL-6, and IL-23).
 - Add the stimulation cocktail to all wells except the unstimulated controls.
 - Incubate for 24-72 hours at 37°C in a 5% CO₂ incubator.
- **Sample Collection and Analysis:**
 - After incubation, centrifuge the plate to pellet the blood cells.
 - Carefully collect the plasma supernatant.
 - Measure the concentration of IL-17A (and other relevant cytokines) in the supernatant using a suitable immunoassay, such as ELISA or a multiplex bead-based assay.

- Data Analysis: Calculate the IC50 value for **JNJ-54119936** by plotting the percentage inhibition of IL-17A production against the log of the **JNJ-54119936** concentration.

Signaling Pathway Diagram

RORC plays a central role in the differentiation of T-helper 17 (Th17) cells, which are critical for immune responses but are also implicated in autoimmune diseases. **JNJ-54119936**, as a RORC inverse agonist, inhibits this pathway.



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Caption: RORC signaling pathway in Th17 cell differentiation.

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